A Comparative Guide to the Crystal Structures of Nepheline Polymorphs

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Nephelin*
CAS No.:	*1302-72-3*
Cat. No.:	*B1170524*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the crystal structures of **nepheline** and its polymorphs, supported by crystallographic data. The information is intended to assist researchers in materials science, geology, and drug development in understanding the structural variations within this important mineral group.

Comparison of Crystallographic Data

The following table summarizes the key crystallographic parameters for various **nepheline** polymorphs. These minerals are part of the $NaAlSiO_4$-$KAlSiO_4$ solid solution series and exhibit structural changes with temperature and composition.

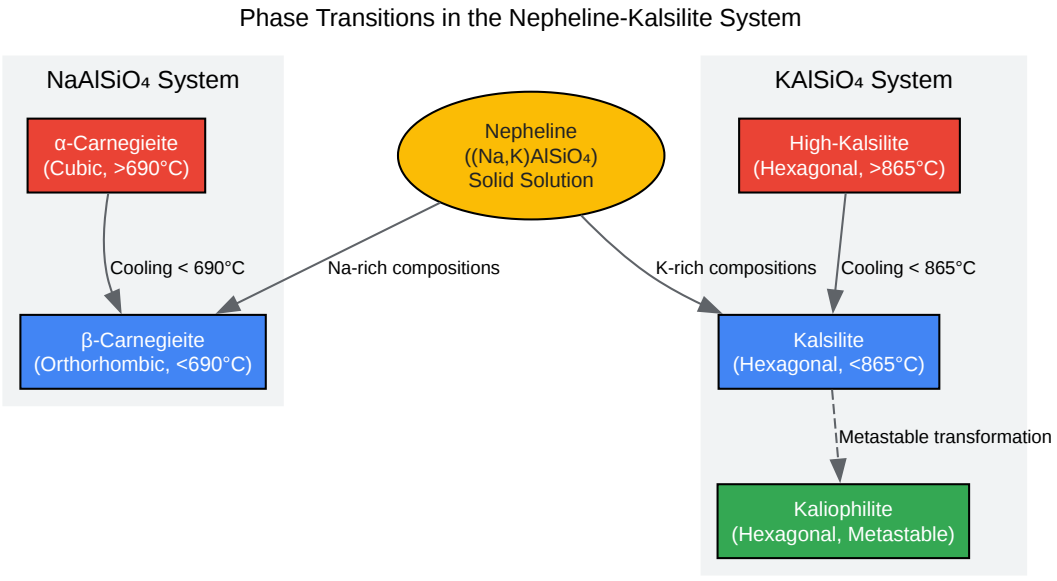
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Mineral Name	Chemical Formula	Crystal System	Space Group	a (Å)	b (Å)	c (Å)	Unit Cell Volume (Å³)	Temperature
Nepheline	(Na,K)AlSiO₄	Hexagonal	P6₃	~10.0	~10.0	~8.4	~725	Room Temperature
Kalsilite	KAlSiO₄	Hexagonal	P6₃	~5.16	~5.16	~8.7	~201	Room Temperature
High-Kalsilite	KAlSiO₄	Hexagonal	P6₃mc	~5.30	~5.30	~8.65	~215	950 °C[1]
Kaliophilite	KAlSiO₄	Hexagonal	P3	~27.06	~27.06	~8.56	~5427	Room Temperature[2][3][4][5]
α-Carnegieite (High)	NaAlSiO₄	Cubic	Fd-3m	~7.31	~7.31	~7.31	~390	> 690 °C[6]
β-Carnegieite (Low)	NaAlSiO₄	Orthorhombic	Pb2₁a	~10.26	~14.03	~5.16	~743	Room Temperature[7]

Structural Relationships and Phase Transitions

The polymorphs of **nepheline** are interconnected through temperature- and composition-dependent phase transitions. The following diagram illustrates these relationships within the NaAlSiO₄-KAlSiO₄ system.

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